

Cyclopropylhydrazine Dihydrochloride: A Comprehensive Technical Guide to Safety, Handling, and MSDS

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Compound of Interest

Compound Name: Cyclopropylhydrazine dihydrochloride

Cat. No.: B578689

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For Researchers, Scientists, and Drug Development Professionals

This in-depth technical guide provides critical information on the safety, handling, and Material Safety Data Sheet (MSDS) for **cyclopropylhydrazine dihydrochloride**. This document is intended for professionals in research, science, and drug development who may handle this compound. All quantitative data is summarized in structured tables, and detailed methodologies for key toxicological experiments are described.

Chemical and Physical Properties

Cyclopropylhydrazine dihydrochloride is a solid organic compound. While specific experimental data for the dihydrochloride salt is limited, the following table summarizes available and computed data for closely related compounds to provide an estimation of its physical and chemical properties.

Property	Value	Source
Molecular Formula	C ₃ H ₁₀ Cl ₂ N ₂	ChemScene[1]
Molecular Weight	145.03 g/mol	ChemScene[1]
Appearance	White to off-white solid	Generic SDS information
Melting Point	> 97 °C (decomposes) (for monohydrochloride)	ChemicalBook[2]
Solubility	Slightly soluble in DMSO, Methanol, and Water (for monohydrochloride)	ChemicalBook[2]
Topological Polar Surface Area (TPSA)	38.1 Å ²	PubChem[3]
Complexity	31.9	PubChem[3]

Hazard Identification and GHS Classification

Cyclopropylhydrazine dihydrochloride is classified as a hazardous substance. The following GHS hazard statements have been associated with the hydrochloride salt.

Hazard Class	Hazard Statement
Acute Toxicity, Oral	H301: Toxic if swallowed
Acute Toxicity, Dermal	H311: Toxic in contact with skin
Acute Toxicity, Inhalation	H331: Toxic if inhaled
Skin Corrosion/Irritation	H315: Causes skin irritation
Serious Eye Damage/Eye Irritation	H319: Causes serious eye irritation
Specific target organ toxicity — single exposure	H335: May cause respiratory irritation

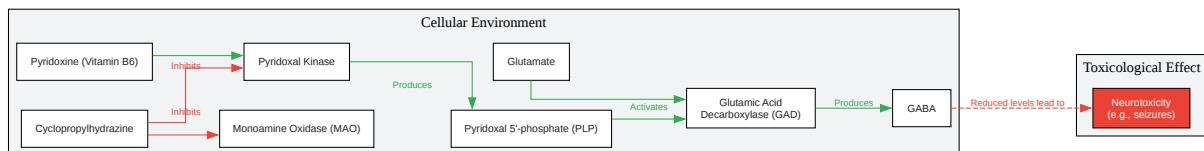
Source: PubChem[3]

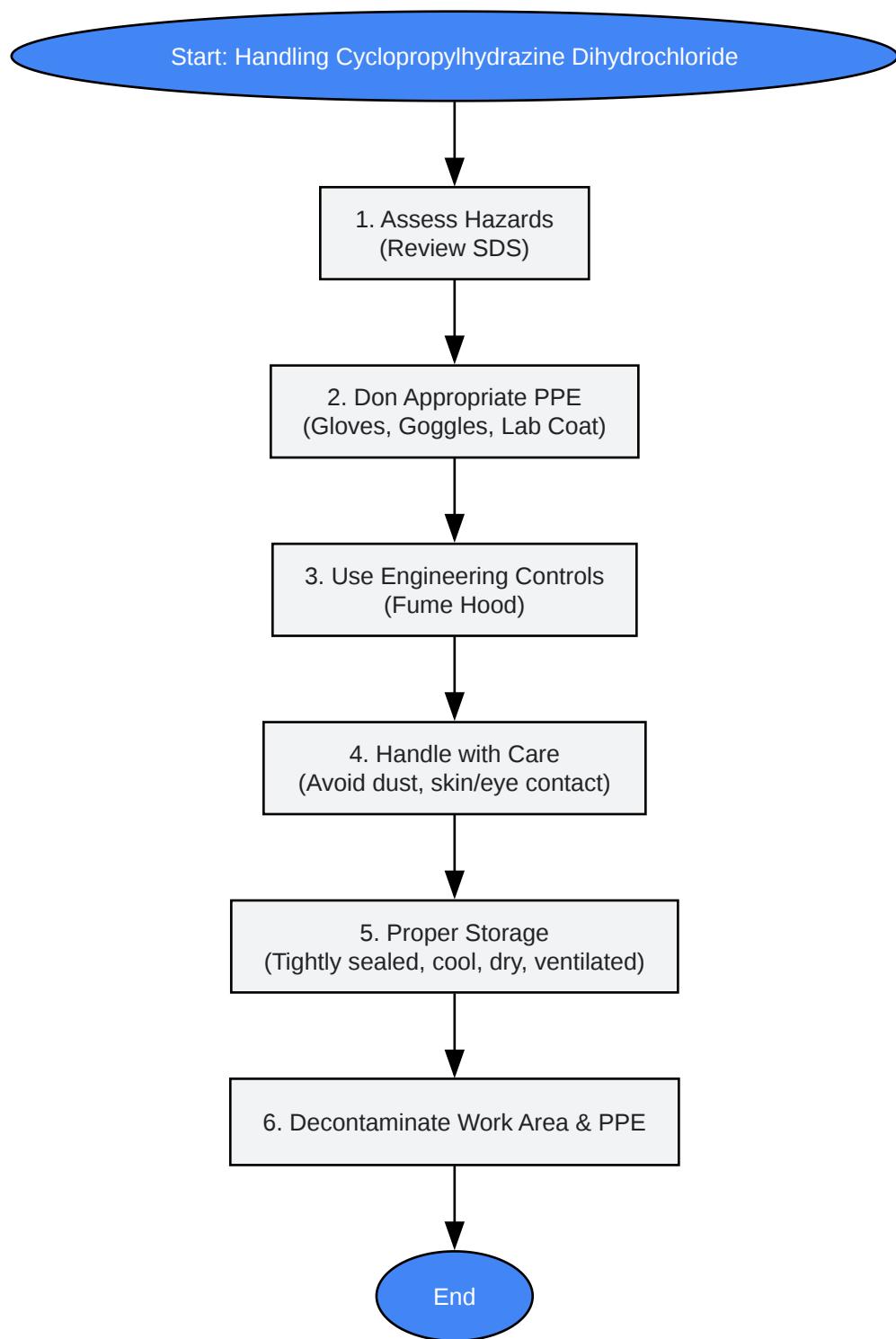
Toxicological Information

While specific quantitative toxicity data for **cyclopropylhydrazine dihydrochloride** is not readily available, the GHS classifications indicate significant toxicity. The toxicity of hydrazine derivatives is often linked to their interaction with biological systems.

Mechanism of Toxicity - Signaling Pathway

The toxicity of many hydrazine derivatives, including cyclopropylhydrazine, is believed to be mediated through their action as Monoamine Oxidase (MAO) inhibitors and their interference with vitamin B6 (pyridoxine) metabolism. This interference can lead to a reduction in the levels of the inhibitory neurotransmitter GABA (gamma-aminobutyric acid).[\[4\]](#)[\[5\]](#)



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